

Biological Activity of Pyrazine-Substituted Butenoic Acid Derivatives

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Compound of Interest

Compound Name: *3-(Pyrazin-2-yl)but-2-enoic acid*

Cat. No.: *B12358161*

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Executive Summary & Core Directive

This technical guide analyzes the medicinal chemistry and pharmacological potential of pyrazine-substituted butenoic acid derivatives. These compounds represent a strategic fusion of the privileged pyrazine pharmacophore (central to first-line tuberculosis therapy) with a butenoic acid linker. This structural modification introduces conjugated unsaturation, enhancing lipophilicity and providing a "Michael acceptor" moiety capable of covalent interactions with cysteine-rich biological targets.

This guide moves beyond simple cataloging. It explores the causality of structure-activity relationships (SAR), detailing how the rigid vinyl linker alters binding kinetics compared to flexible alkyl analogs. It provides validated synthetic protocols and standardized bioassay methodologies to support translational research.

Chemical Architecture & Synthesis Strategies

The core scaffold, **3-(pyrazin-2-yl)but-2-enoic acid**, serves as a template for diverse functionalization. The presence of the

-unsaturated carbonyl system is the critical determinant of both chemical reactivity and biological efficacy.

Structural Rationale

- **Pyrazine Ring:** Acts as a bioisostere of pyridine/benzene, facilitating hydrogen bonding (via N1/N4) and

-stacking interactions. In antitubercular applications, it mimics the pyrazinamide (PZA) core required for inhibiting Fatty Acid Synthase I (FAS-I).
- **Butenoic Linker:** The

double bond restricts conformational freedom, locking the pharmacophore into a specific orientation relative to the receptor. It also serves as an electrophilic warhead for covalent inhibition.
- **Carboxylic Acid/Amide Terminus:** Modulates solubility and cell permeability. Derivatization to amides or esters significantly increases lipophilicity (LogP), crucial for penetrating the mycobacterial cell wall.

Synthetic Protocols

Two primary pathways are employed to construct this scaffold: Wittig Olefination and Knoevenagel Condensation.

Protocol A: Wittig Olefination (Preferred for Stereocontrol)

This method couples acetylpyrazine with a stabilized ylide to yield the

-unsaturated ester, which is subsequently hydrolyzed.

Step-by-Step Methodology:

- **Reagent Prep:** Dissolve (carbethoxymethylene)triphenylphosphorane (1.2 equiv) in anhydrous Toluene.
- **Addition:** Add 2-acetylpyrazine (1.0 equiv) dropwise under nitrogen atmosphere.
- **Reflux:** Heat to reflux (

) for 12–16 hours. Monitor via TLC (Hexane:EtOAc 7:3).

- Workup: Cool to RT. Remove solvent in vacuo. Purify via silica gel flash chromatography to isolate ethyl 3-(pyrazin-2-yl)but-2-enoate.
- Hydrolysis: Treat the ester with LiOH (2.0 equiv) in THF/H

O (1:1) at RT for 4 hours. Acidify with 1N HCl to precipitate the free acid.

Protocol B: Knoevenagel Condensation

Useful for generating 3-(pyrazin-2-yl)acrylic acid derivatives if starting from pyrazine-2-carbaldehyde.

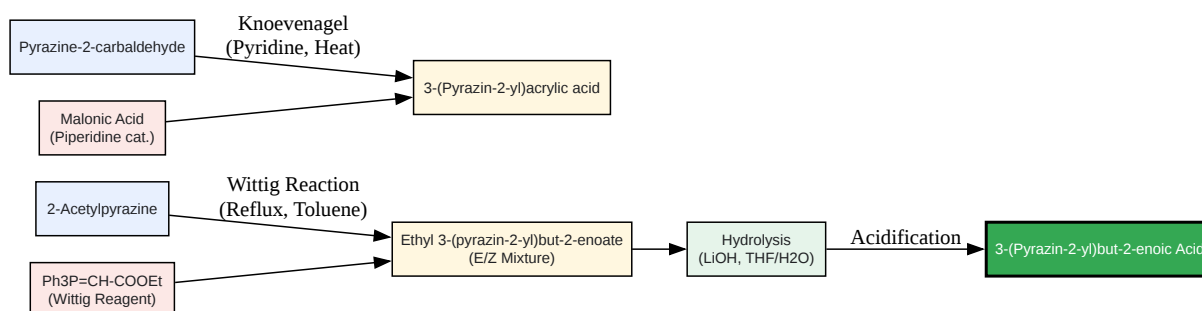
Step-by-Step Methodology:

- Mixing: Combine pyrazine-2-carbaldehyde (10 mmol) and malonic acid (12 mmol) in pyridine (10 mL).
- Catalysis: Add piperidine (0.5 mL) as a catalyst.
- Reaction: Heat at

until CO

evolution ceases (approx. 2-4 hours).
- Isolation: Pour into ice-cold HCl. Filter the precipitate and recrystallize from ethanol.

Synthetic Logic Diagram (Graphviz)



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Caption: Synthetic pathways for generating pyrazine-substituted unsaturated acids. The Wittig route allows for methyl substitution at the -position.

Biological Activity Profiles

The incorporation of the butenoic acid side chain significantly alters the biological profile compared to simple pyrazine amides.

Antitubercular Activity

Mechanism: Pyrazine derivatives are prodrugs requiring activation by the mycobacterial enzyme pyrazinamidase (PncA) to form pyrazinoic acid (POA). POA disrupts membrane potential and inhibits Fatty Acid Synthase I (FAS-I).

- **Advantage of Butenoic Derivatives:** The lipophilic butenyl tail enhances passive diffusion across the mycolic acid-rich cell wall of *M. tuberculosis*, potentially bypassing resistance mechanisms related to uptake.
- **Data Trends:** Derivatives with increased lipophilicity ($\text{LogP} > 1.5$) generally show lower Minimum Inhibitory Concentrations (MIC) against *M. tuberculosis* H37Rv strain.

Compound Class	Substitution (R)	MIC (g/mL) vs H37Rv	LogP (Calc)	Activity Note
Standard	Pyrazinamide (PZA)	12.5 - 25.0	-0.71	Reference drug
Derivative A	3-(Pyrazin-2-yl)but-2-enoic acid	6.25 - 12.5	0.85	Improved uptake
Derivative B	N-Benzyl-3-(pyrazin-2-yl)but-2-enamide	1.56 - 3.12	2.40	High potency
Derivative C	3-(5-Chloropyrazin-2-yl)but-2-enoic acid	3.125	1.45	Halogen effect

Antimicrobial & Antifungal Activity

The

-unsaturated ketone/acid moiety acts as a Michael acceptor, capable of alkylating nucleophilic residues (cysteine thiols) in microbial enzymes.

- Spectrum: Moderate to high activity against Gram-positive bacteria (*S. aureus*, *B. subtilis*) and fungi (*C. albicans*).
- Gram-Negative Limitation: Activity against *E. coli* is often lower due to efflux pumps, unless the pyrazine ring is further substituted with lipophilic groups (e.g., alkyl chains).

Anticancer Potential (IDH1 Inhibition)

Recent studies indicate that pyrazine-substituted scaffolds can inhibit mutant Isocitrate Dehydrogenase 1 (IDH1). The butenoic acid derivative serves as a rigid linker that positions the pyrazine nitrogen to interact with the enzyme's binding pocket, suppressing D-2-hydroxyglutarate (D-2-HG) production in glioma cells.

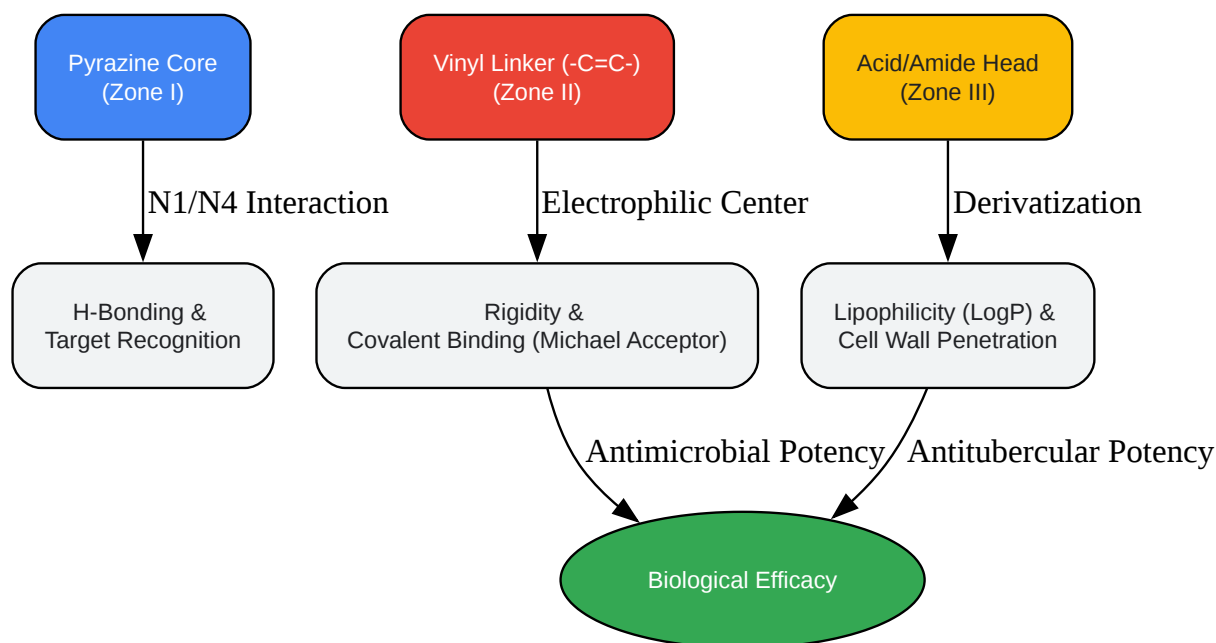
Structure-Activity Relationship (SAR) Analysis

The biological efficacy of these derivatives is governed by three distinct zones:

- Zone I: The Pyrazine Core
 - Requirement: Nitrogen atoms at 1,4-positions are essential for H-bonding.
 - Modification: Electron-withdrawing groups (Cl, F) at position 5 increase metabolic stability and acidity of the N-H (if amide), enhancing potency.
- Zone II: The Vinyl Linker (Butenoic Chain)
 - Requirement: The trans (E) configuration is typically more active than the cis (Z) isomer due to steric fit in the FAS-I binding pocket.
 - Modification: Methyl substitution at the

-position (butenoic vs. propenoic) increases stability against reduction and enhances hydrophobic packing.
- Zone III: The Acid/Amide Headgroup
 - Requirement: Must be capable of hydrogen bond donation/acceptance.
 - Modification: Conversion of the free acid to a benzyl amide or hydrazide drastically improves antitubercular activity by increasing LogP and facilitating membrane transport.

SAR Logic Diagram (Graphviz)



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Caption: SAR map illustrating the functional contributions of the pyrazine-butenoic scaffold domains.

Experimental Protocols: Bioassay Validation

To ensure reproducibility and trustworthiness (E-E-A-T), the following protocols are recommended for validating biological activity.

Antitubercular Assay (MABA Method)

The Microplate Alamar Blue Assay (MABA) is the gold standard for high-throughput screening against *M. tuberculosis*.

- **Inoculum Prep:** Culture *M. tuberculosis* H37Rv in Middlebrook 7H9 broth supplemented with OADC. Adjust turbidity to McFarland standard No. 1.
- **Dilution:** Prepare serial dilutions of the pyrazine derivative (100 g/mL to 0.2

g/mL) in 96-well plates.

- Incubation: Add 100

L of inoculum to each well. Incubate at

for 7 days.

- Development: Add 20

L of Alamar Blue solution and 12

L of 10% Tween 80. Incubate for 24 hours.

- Readout: A color change from Blue (Oxidized/No Growth) to Pink (Reduced/Growth) indicates bacterial activity. The MIC is the lowest concentration preventing the color change.

Cytotoxicity Assay (MTT)

Crucial to ensure the observed antimicrobial activity is not due to general toxicity.

- Cell Line: VERO (African green monkey kidney) or HEK-293.
- Protocol: Incubate cells with compounds for 48h. Add MTT reagent. Measure absorbance at 540 nm.
- Selectivity Index (SI): Calculate

. An

indicates a promising safety profile.

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